

Application Notes and Protocols for Amethopterin-d3 Sample Preparation in Plasma

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Compound of Interest

Compound Name: Amethopterin-d3

Cat. No.: B1355529

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This document provides detailed application notes and experimental protocols for the preparation of plasma samples containing **Amethopterin-d3** (Methotrexate-d3), a common internal standard for the quantification of the therapeutic drug Amethopterin (Methotrexate). The following methods are widely used and have been validated for bioanalytical studies.

Introduction

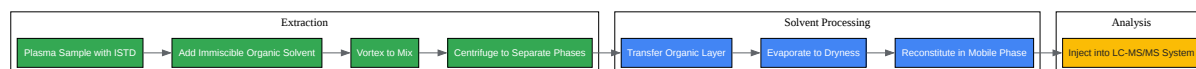
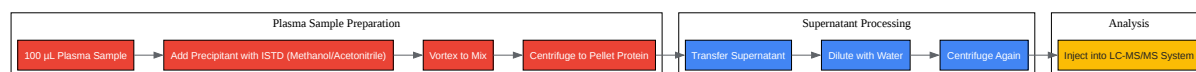
Accurate quantification of Amethopterin in plasma is crucial for therapeutic drug monitoring and pharmacokinetic studies. The use of a stable isotope-labeled internal standard like **Amethopterin-d3** is essential for correcting analytical variability. Proper sample preparation is a critical step to remove interfering substances from the plasma matrix, thereby ensuring the accuracy, precision, and sensitivity of the analytical method, which is typically Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

This guide details two primary sample preparation techniques: Solid-Phase Extraction (SPE) and Protein Precipitation (PPT). A third technique, Liquid-Liquid Extraction (LLE), is also discussed.

Sample Preparation Techniques

Solid-Phase Extraction (SPE)

Solid-phase extraction is a highly effective technique for sample cleanup, offering high recovery and removal of matrix components. It is particularly useful for achieving low limits of quantification.



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